

# Physicochemical Characteristics of N'-cyano-N,N-dimethylguanidine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Guanidine, N'-cyano-N,N-dimethyl-

Cat. No.: B1585020

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## Introduction

N'-cyano-N,N-dimethylguanidine is a chemical compound of significant interest in the pharmaceutical and agrochemical industries. It serves as a key intermediate in the synthesis of various organic molecules.<sup>[1]</sup> Its bifunctional nature, featuring both a nucleophilic guanidine core and an electrophilic cyano group, makes it a versatile building block in organic synthesis. Notably, it is recognized as a crucial precursor in the manufacturing of cimetidine, a histamine H<sub>2</sub>-receptor antagonist used to treat peptic ulcers.<sup>[1]</sup> This guide provides a comprehensive overview of the physicochemical properties of N'-cyano-N,N-dimethylguanidine, detailed experimental protocols for their determination, and a summary of its role in synthetic pathways.

## Physicochemical Data

The fundamental physicochemical properties of N'-cyano-N,N-dimethylguanidine (CAS Number: 1609-06-9) are summarized in the tables below for easy reference and comparison.

Table 1: General Properties

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> N <sub>4</sub>
Molecular Weight	112.13 g/mol [1]
CAS Number	1609-06-9[1]
IUPAC Name	2-cyano-1,1-dimethylguanidine
Synonyms	1,1-Dimethyl-3-cyanoguanidine, Cimetidine EP Impurity G[1][2]

Table 2: Physical Properties

Property	Value
Melting Point	176-177 °C
Boiling Point	182.9 °C at 760 mmHg
Appearance	White crystalline solid (predicted)

Table 3: Spectroscopic Data

Spectroscopic Technique	Predicted Data
Mass Spectrometry	Theoretical Monoisotopic Mass [M]: 112.074896 Da; [M+H] <sup>+</sup> : 113.082721 Da. Fragmentation is expected to involve cleavage of C-N bonds and the cyano group.[1]
<sup>1</sup> H NMR	Expected signals for two methyl groups attached to a nitrogen atom. The chemical shift would likely be in the range of 2.5-3.5 ppm in a suitable deuterated solvent.
<sup>13</sup> C NMR	Expected signals for the methyl carbons, the guanidine carbon, and the cyano carbon.

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of N'-cyano-N,N-dimethylguanidine are provided below. These protocols are based on standard laboratory practices for organic compounds.

### Melting Point Determination

Objective: To determine the temperature range over which N'-cyano-N,N-dimethylguanidine transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Ensure the N'-cyano-N,N-dimethylguanidine sample is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting initially to determine an approximate melting point.
- Allow the apparatus to cool.
- Prepare a new sample and heat at a slower rate (1-2 °C per minute) as the temperature approaches the approximate melting point.

- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has melted (T2).
- The melting point range is reported as T1-T2.

## Boiling Point Determination

Objective: To determine the temperature at which the vapor pressure of liquid N'-cyano-N,N-dimethylguanidine equals the atmospheric pressure.

Apparatus:

- Thiele tube or similar heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Clamps and stand

Procedure:

- Place a small amount (a few milliliters) of the molten N'-cyano-N,N-dimethylguanidine into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Suspend the assembly in a Thiele tube filled with a suitable heating oil.
- Gently heat the side arm of the Thiele tube.

- Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- When a continuous stream of bubbles is observed, remove the heat source.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

## Solubility Assessment

Objective: To determine the solubility of N'-cyano-N,N-dimethylguanidine in various solvents.

Apparatus:

- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- A selection of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)

Procedure:

- Place a small, accurately weighed amount (e.g., 10 mg) of N'-cyano-N,N-dimethylguanidine into a series of test tubes.
- Add a measured volume (e.g., 1 mL) of a solvent to the first test tube.
- Agitate the mixture vigorously for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Visually observe if the solid has dissolved completely.
- If the solid dissolves, it is classified as soluble in that solvent. If it remains undissolved, it is classified as insoluble. If partial dissolution occurs, it is noted as sparingly soluble.
- Repeat the process for each of the selected solvents.

- Record the results in a qualitative manner (soluble, sparingly soluble, insoluble).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural elucidation and confirmation.

Apparatus:

- NMR spectrometer
- NMR tubes
- Deuterated solvent (e.g., DMSO- $\text{d}_6$ ,  $\text{CDCl}_3$ )
- Volumetric flasks and pipettes

Procedure:

- Dissolve an appropriate amount of N'-cyano-N,N-dimethylguanidine in a suitable deuterated solvent in a small vial.
- Transfer the solution to an NMR tube.
- Place the NMR tube in the spectrometer's probe.
- Acquire the  $^1\text{H}$  NMR spectrum according to the instrument's standard operating procedures.
- Acquire the  $^{13}\text{C}$  NMR spectrum.
- Process the spectra (Fourier transform, phase correction, baseline correction).
- Integrate the signals in the  $^1\text{H}$  spectrum and determine the chemical shifts ( $\delta$ ) in parts per million (ppm) relative to a reference standard (e.g., tetramethylsilane, TMS).

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of N'-cyano-N,N-dimethylguanidine.

#### Apparatus:

- Mass spectrometer with a suitable ionization source (e.g., Electrospray Ionization - ESI)
- Syringe pump or direct infusion system
- Solvent system (e.g., methanol or acetonitrile with a small percentage of formic acid)

#### Procedure:

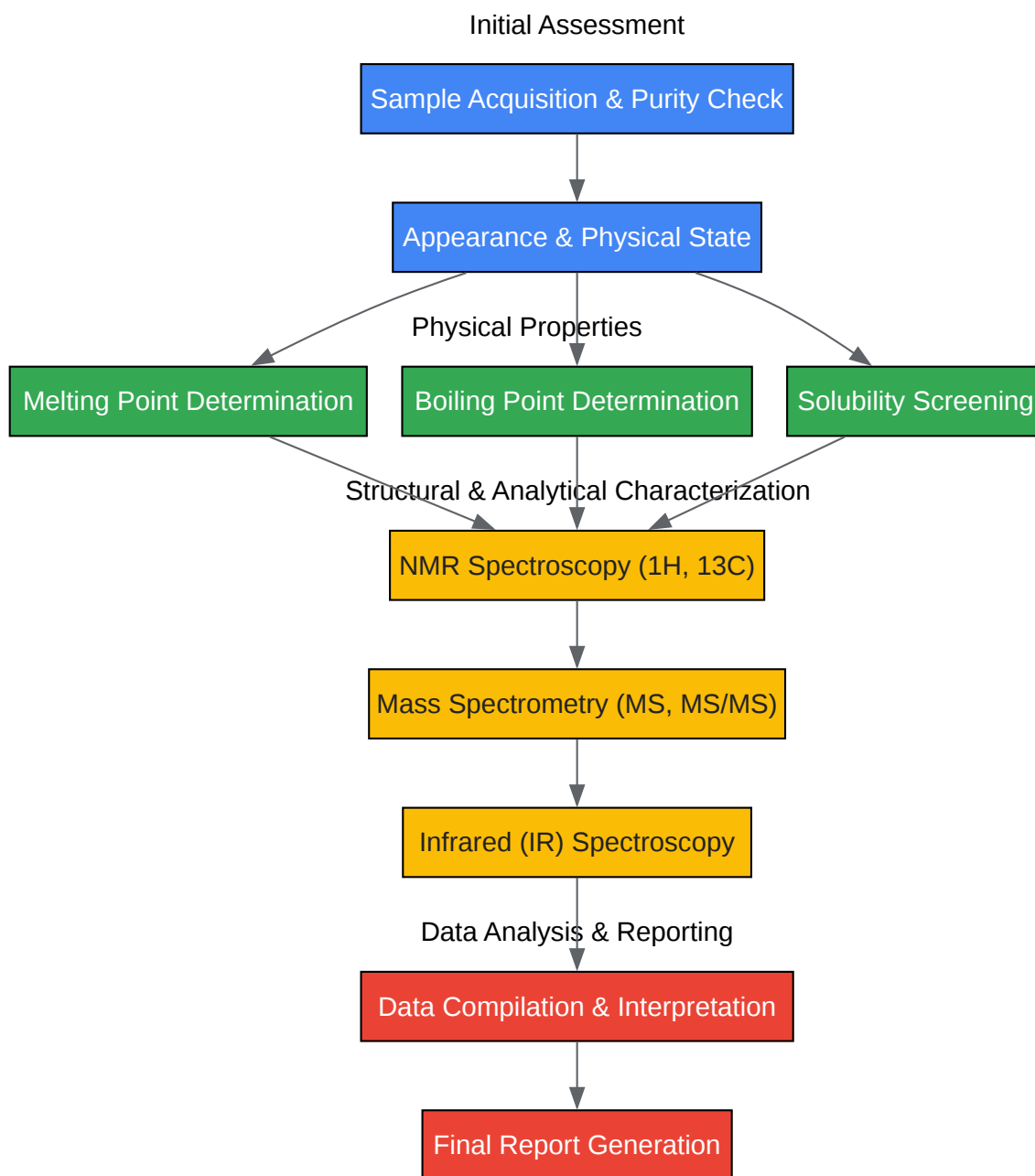
- Prepare a dilute solution of N'-cyano-N,N-dimethylguanidine in a suitable solvent.
- Introduce the sample into the mass spectrometer via direct infusion or after separation by liquid chromatography.
- Acquire the mass spectrum in positive ion mode to observe the  $[M+H]^+$  ion.
- Determine the accurate mass of the molecular ion.
- If desired, perform tandem mass spectrometry (MS/MS) to induce fragmentation and analyze the resulting fragment ions to aid in structural confirmation.

## Visualizations

### Physicochemical Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a chemical intermediate like N'-cyano-N,N-dimethylguanidine.

## Workflow for Physicochemical Characterization

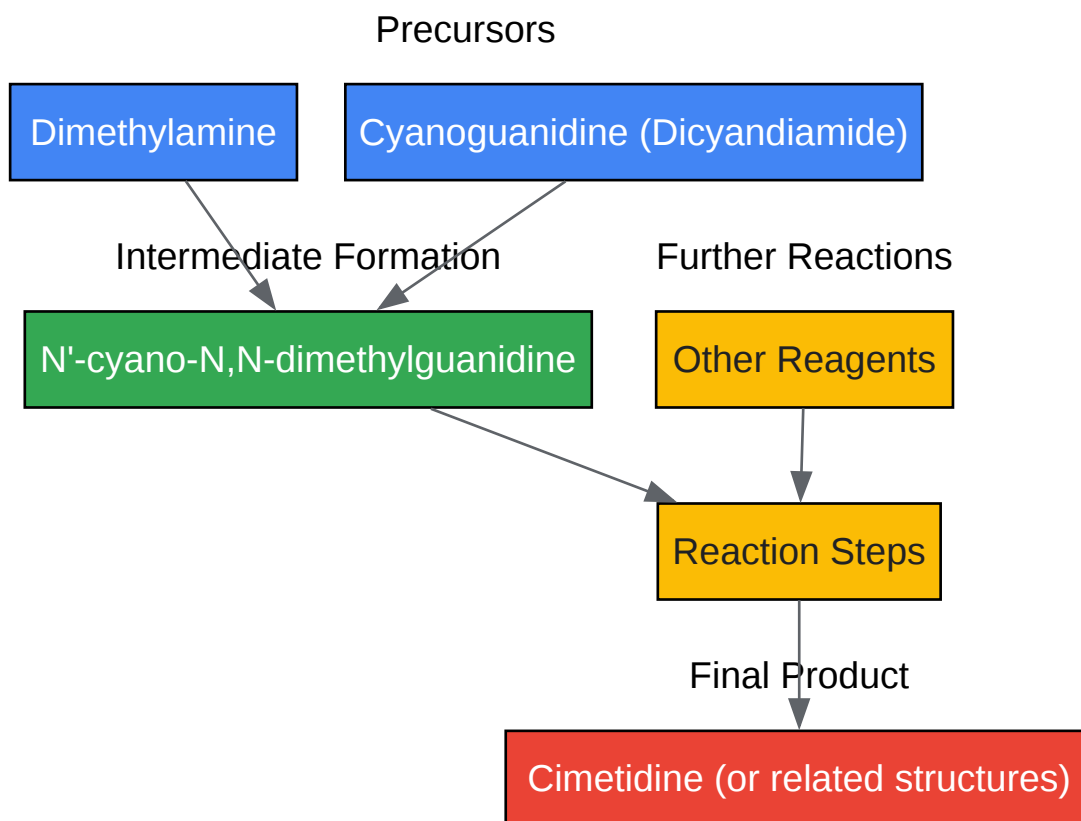
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Caption: A logical workflow for the physicochemical characterization of a chemical intermediate.

## Synthetic Pathway Involvement

N'-cyano-N,N-dimethylguanidine is a known impurity in the synthesis of the drug Cimetidine, designated as "Cimetidine EP Impurity G". The following diagram illustrates a simplified synthetic route to Cimetidine where this impurity could potentially arise or be used as a starting material in related syntheses.

### Simplified Synthetic Context of N'-cyano-N,N-dimethylguanidine



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Caption: Role of N'-cyano-N,N-dimethylguanidine in a synthetic pathway.

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## References

- 1. Guanidine, N'-cyano-N,N-dimethyl- | 1609-06-9 | Benchchem [benchchem.com]
- 2. veeprho.com [veeprho.com]
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